

Navigating the Safe Disposal of NCX 466 in a Laboratory Setting

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Compound of Interest

Compound Name: NCX 466

Cat. No.: B10782891

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For researchers, scientists, and drug development professionals, the proper disposal of chemical compounds is a critical component of laboratory safety and environmental responsibility. **NCX 466**, a cyclooxygenase (COX)-inhibiting nitric oxide (NO) donor, requires careful handling throughout its lifecycle, including its ultimate disposal.^{[1][2]} While a specific Safety Data Sheet (SDS) with detailed disposal instructions for **NCX 466** is not publicly available, established principles of laboratory chemical waste management provide a clear framework for its safe disposition. This guide outlines the essential procedures for the proper disposal of **NCX 466**, ensuring the safety of laboratory personnel and compliance with regulatory standards.

Key Chemical and Safety Data

Understanding the properties of **NCX 466** is the first step in determining the appropriate disposal route. The following table summarizes key data for this compound.

Property	Value
Chemical Name	(S)-5,6-bis(nitrooxy)hexyl (S)-2-(6-methoxynaphthalen-2-yl)propanoate
CAS Number	1262956-64-8
Molecular Formula	C20H24N2O9
Molecular Weight	436.42 g/mol [1]
Appearance	Solid powder
Storage	Short term (days to weeks) at 0 - 4°C; Long term (months to years) at -20°C [1] [2]
Solubility	Soluble in DMSO [1]
Hazard Statement	For research use only, not for human or veterinary use. [1] Shipped as a non-hazardous chemical for transportation purposes. [1]

Experimental Protocols: A Step-by-Step Disposal Procedure

The disposal of **NCX 466** should be approached with the understanding that it is a biologically active research chemical. The following steps provide a general protocol for its safe disposal.

Note: Always consult your institution's Environmental Health and Safety (EHS) office for specific guidance and to ensure compliance with local, state, and federal regulations.

Step 1: Waste Identification and Segregation

- Identify: Classify all materials contaminated with **NCX 466** as chemical waste. This includes unused or expired compound, solutions containing **NCX 466**, and any labware (e.g., vials, pipette tips, gloves) that has come into direct contact with the compound.
- Segregate: Do not mix **NCX 466** waste with other waste streams such as regular trash, biohazardous waste, or radioactive waste. [\[3\]](#)[\[4\]](#)

Step 2: Containerization and Labeling

- **Container:** Use a designated, leak-proof, and chemically compatible container for collecting **NCX 466** waste. The container should be in good condition and have a secure lid.
- **Labeling:** Clearly label the waste container with the words "Hazardous Waste," the full chemical name "**NCX 466**," and the approximate concentration and quantity of the waste. Include the date when the first waste was added to the container.

Step 3: Storage of Waste

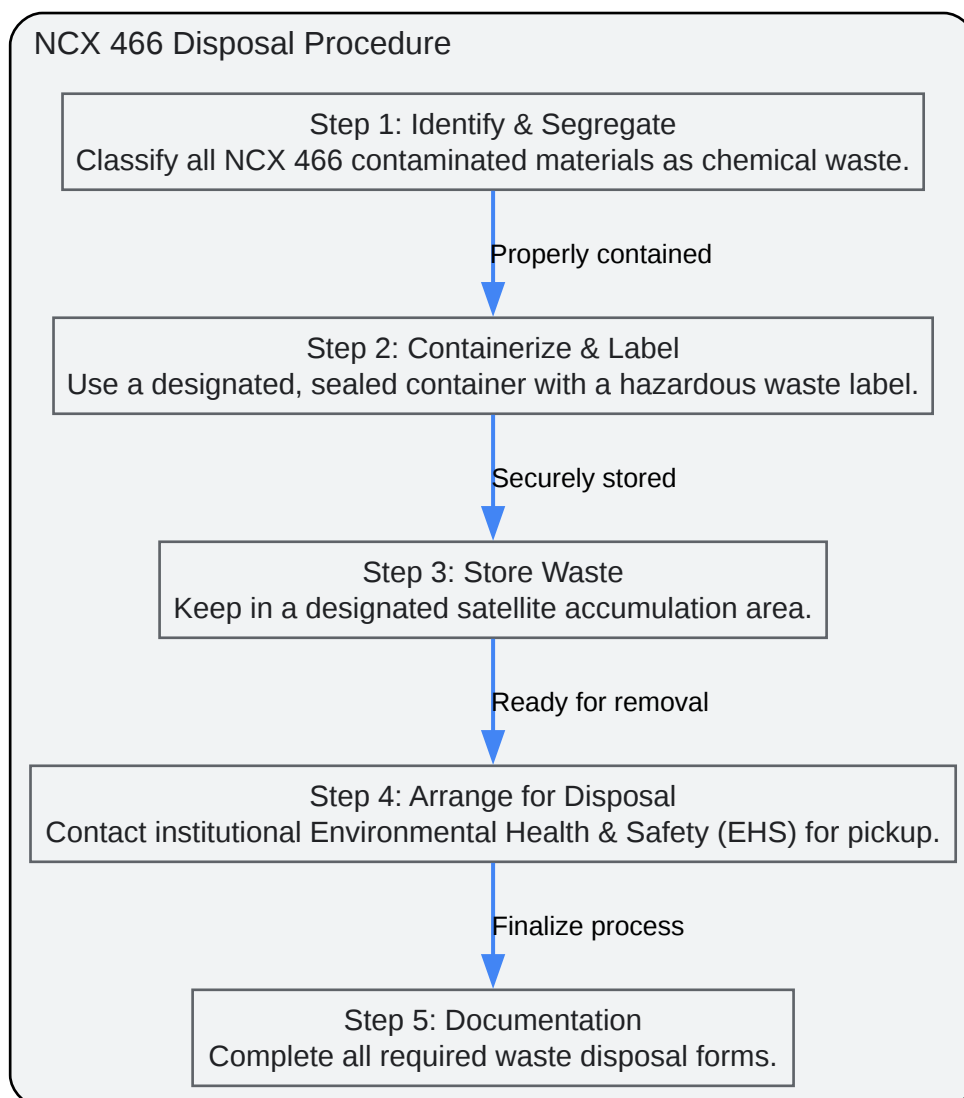
- **Location:** Store the waste container in a designated satellite accumulation area within the laboratory. This area should be under the control of the laboratory personnel and away from general traffic.
- **Conditions:** Keep the waste container closed at all times, except when adding waste. Store it in a secondary containment bin to prevent spills.

Step 4: Final Disposal

- **Contact EHS:** Once the waste container is full or has been in accumulation for the maximum allowable time per institutional policy, contact your institution's EHS office to arrange for pickup and disposal.
- **Documentation:** Complete any required waste pickup forms or documentation as instructed by your EHS department.

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **NCX 466**.



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References

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- 2. NCX 466 | CAS 1262956-64-8 | NCX466 | Tocris Bioscience [tocris.com]

- [3. Hazardous Waste Disposal Guide: Research Safety - Northwestern University](#) [researchsafety.northwestern.edu]
- [4. ttuhscep.edu](#) [ttuhscep.edu]
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